

# Essential Safety and Operational Guide for Handling 2,6-Bis(bromomethyl)pyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Bis(bromomethyl)pyridine

Cat. No.: B1268884

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **2,6-Bis(bromomethyl)pyridine**, including detailed personal protective equipment (PPE) protocols, operational procedures, and disposal plans to ensure laboratory safety and build trust in chemical handling practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **2,6-Bis(bromomethyl)pyridine** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Br <sub>2</sub> N <sup>[1]</sup>
Molecular Weight	264.94 g/mol <sup>[1]</sup>
Appearance	White to Almost white powder to crystalline solid <sup>[2][3]</sup>
Melting Point	85-89 °C <sup>[3][4]</sup>
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon) <sup>[5]</sup>

## Hazard Identification and Classification

**2,6-Bis(bromomethyl)pyridine** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)

The signal word for this chemical is Warning.[\[4\]](#)[\[6\]](#)[\[7\]](#)

## Personal Protective Equipment (PPE)

A thorough risk assessment mandates the use of the following PPE when handling **2,6-Bis(bromomethyl)pyridine**:

PPE Category	Specification
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. <a href="#">[8]</a>
Hand Protection	Chemical-resistant, impervious gloves. Always inspect gloves before use and dispose of contaminated gloves after use in accordance with good laboratory practices. <a href="#">[8]</a> <a href="#">[9]</a>
Skin and Body Protection	A lab coat, long-sleeved clothing, and appropriate footwear should be worn. For more extensive handling, a complete suit protecting against chemicals may be necessary. <a href="#">[8]</a>
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used. <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a> For higher-level protection, a full-face respirator with appropriate cartridges may be required. <a href="#">[10]</a>

# Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step procedures is crucial for minimizing risk.

## 1. Preparation and Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[9][11]
- Ensure that an eyewash station and safety shower are readily accessible.[12]
- Avoid the formation of dust and aerosols.[9]
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7][9]

## 2. Accidental Release Measures:

- Minor Spills:
  - Evacuate personnel from the immediate area.
  - Wear appropriate PPE as detailed above.
  - Avoid generating dust.[9]
  - Carefully sweep up the spilled solid and place it into a suitable, closed, and labeled container for disposal.[9]
  - Clean the spill area thoroughly.
- Major Spills:
  - Evacuate the area and prevent entry.
  - Alert the appropriate emergency response team.
  - Only trained personnel with appropriate PPE should handle the cleanup.

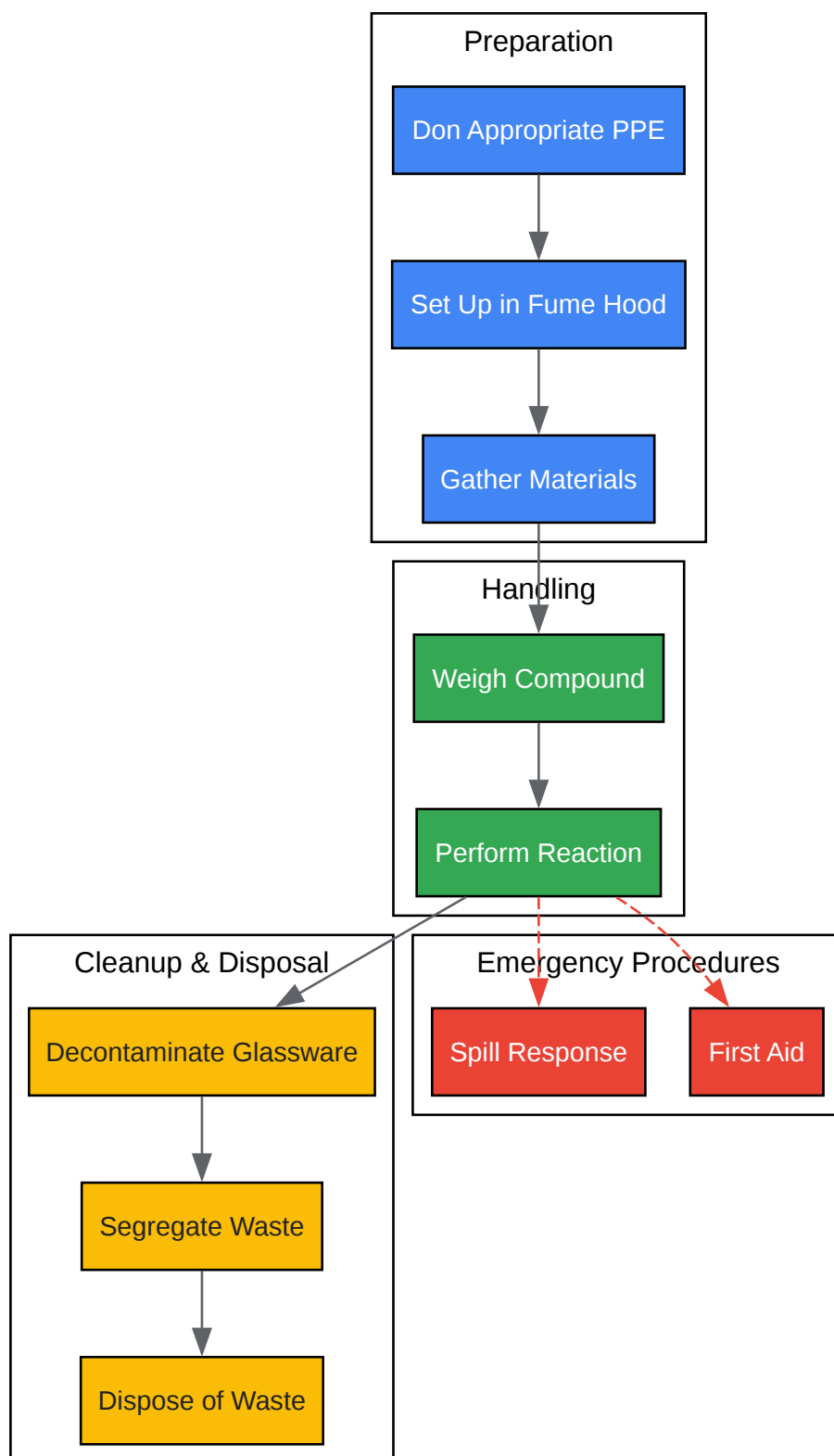
### 3. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[7\]](#)[\[10\]](#)[\[13\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and seek medical attention if irritation occurs.[\[2\]](#)[\[7\]](#)[\[10\]](#)[\[13\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[7\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor immediately if you feel unwell.[\[7\]](#)[\[13\]](#)

### 4. Disposal Plan:

- Dispose of **2,6-Bis(bromomethyl)pyridine** and any contaminated materials through a licensed professional waste disposal company.[\[9\]](#)
- Do not allow the product to enter drains.[\[9\]](#)
- Contaminated packaging should be disposed of as unused product.[\[9\]](#)
- Always follow local, regional, and national regulations for hazardous waste disposal.[\[11\]](#)

## Workflow for Safe Handling of 2,6-Bis(bromomethyl)pyridine



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2,6-Bis(bromomethyl)pyridine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,6-Bis(bromomethyl)pyridine | C<sub>7</sub>H<sub>7</sub>Br<sub>2</sub>N | CID 603610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Bis(bromomethyl)pyridine | 7703-74-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 2,6-双(溴甲基)吡啶 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2,6-BIS(BROMOMETHYL)PYRIDINE CAS#: 7703-74-4 [m.chemicalbook.com]
- 6. 2,6-Bis(bromomethyl)pyridine 98 7703-74-4 [sigmaaldrich.com]
- 7. echemi.com [echemi.com]
- 8. benchchem.com [benchchem.com]
- 9. angenechemical.com [angenechemical.com]
- 10. echemi.com [echemi.com]
- 11. fishersci.com [fishersci.com]
- 12. jubilantingrevia.com [jubilantingrevia.com]
- 13. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2,6-Bis(bromomethyl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268884#personal-protective-equipment-for-handling-2-6-bis-bromomethyl-pyridine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)